

Application Notes and Protocols for Subcutaneous Administration of Inotersen in Research Models

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Compound of Interest

Compound Name: *Inotersen sodium*

CAS No.: 1432726-13-0

Cat. No.: B15609264

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inotersen (marketed as Tegsedi®) is an antisense oligonucleotide (ASO) designed to inhibit the production of both wild-type and mutant transthyretin (TTR) protein.[1][2][3][4][5] It is indicated for the treatment of polyneuropathy in adult patients with hereditary transthyretin-mediated amyloidosis (hATTR).[6] Inotersen is a 2'-O-(2-methoxyethyl) (2'-MOE) modified ASO that binds to the 3' untranslated region of TTR messenger RNA (mRNA), leading to its degradation by RNase H1 and a subsequent reduction in TTR protein synthesis.[5][7] Preclinical studies in various animal models have been crucial in establishing the pharmacokinetic, pharmacodynamic, and safety profile of inotersen.

These application notes provide a detailed overview of the subcutaneous administration protocol for inotersen in common research models, including mice, rats, and cynomolgus monkeys. The information is compiled from published preclinical data and standard laboratory procedures for the handling and administration of antisense oligonucleotides.

Data Presentation

Table 1: Inotersen Dosing Regimens in Preclinical Research Models

Animal Model	Dosing Regimen	Frequency	Duration	Key Findings	Reference(s)
Mouse	4, 12, 40, 100 mg/kg	Days 1, 3, 5, 7, then weekly	13 weeks	Dose-related uptake in kidney and liver. ~2-fold increase in ALT at 100 mg/kg. No immunogenic response observed.	FDA Review
Mouse (transgenic hTTR)	Not specified	Not specified	Not specified	>90% reduction in plasma TTR and hepatic TTR mRNA at higher doses.	[7]
Rat	0.5, 2, 6 mg/kg/week	Weekly	Up to 94 weeks	Dose-dependent incidence of subcutaneous fibrosarcomas at injection sites at 2 and 6 mg/kg/week.	Product Monograph
Rat	3, 10, 40, 80 mg/kg	Days 1, 3, 5, 7, then weekly	26 weeks	Adverse kidney toxicity at highest doses.	FDA Review

Cynomolgus Monkey	4, 8, 12, 40 mg/kg	Days 1, 3, 5, 7, then weekly	13 weeks	Degeneration /regeneration of proximal tubular epithelial cells.	FDA Review
Cynomolgus Monkey	Not specified	Not specified	36 weeks	Dose-dependent development of anti-drug antibodies (28.6%-50.0 % of animals).	[8]
Cynomolgus Monkey	Not specified	Not specified	9 months	No association between immunogenicity and toxicity findings.	[8]

Table 2: Recommended Materials for Subcutaneous Administration

Material	Mouse	Rat	Cynomolgus Monkey
Needle Gauge	25-27G	23-25G	23-25G
Syringe Size	1 mL	1-3 mL	1-3 mL
Maximum Injection Volume per Site	2-3 mL/kg	5-10 mL/kg	1-2 mL/site
Recommended Injection Sites	Loose skin over the neck and dorsum (scruff), flank	Loose skin over the neck and dorsum (scruff), flank	Dorsal thoracic region

Experimental Protocols

Formulation of Inotersen for Subcutaneous Injection

Note: Research-grade inotersen may be supplied as a lyophilized powder or a concentrated solution. The following is a general protocol for preparing a dosing solution. The final formulation of the clinically approved product is a sterile, preservative-free, aqueous solution in Water for Injection, with potential pH adjustment using hydrochloric acid and/or sodium hydroxide.^[9]

Materials:

- Inotersen (research grade)
- Sterile, pyrogen-free Water for Injection (WFI) or phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-protein binding microcentrifuge tubes or vials
- Vortex mixer
- Sterile syringe filters (0.22 µm)

Procedure:

- Reconstitution (if starting from powder):
 - Allow the lyophilized inotersen powder to equilibrate to room temperature.
 - Aseptically add the required volume of WFI or PBS to the vial to achieve the desired stock concentration.
 - Gently swirl the vial to dissolve the powder. Avoid vigorous shaking to prevent foaming. A brief vortex may be used if necessary.
- Dilution (if starting from a concentrated solution):
 - Calculate the volume of the inotersen stock solution and sterile diluent (WFI or PBS) required to achieve the final desired dosing concentration.

- In a sterile tube, add the calculated volume of diluent followed by the inotersen stock solution.
- Gently mix by inversion or brief vortexing.
- Sterile Filtration:
 - Draw the final dosing solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a sterile, pyrogen-free vial.
- Storage:
 - Store the prepared dosing solution according to the manufacturer's recommendations, typically at 2-8°C for short-term storage.
 - Before administration, it is recommended to warm the solution to room temperature.[\[10\]](#)

Subcutaneous Administration Protocol for Rodents (Mice and Rats)

Materials:

- Prepared inotersen dosing solution
- Appropriate size sterile syringes and needles (see Table 2)
- Animal scale
- 70% ethanol and sterile gauze (optional)
- Sharps container

Procedure:

- Animal Preparation:

- Weigh the animal to accurately calculate the injection volume.
- Properly restrain the animal. For mice, this can be achieved by scruffing the loose skin over the neck and back. For rats, manual restraint or a towel wrap can be used.
- Injection Site Preparation (Optional):
 - If desired, gently wipe the injection site with 70% ethanol on a sterile gauze pad and allow it to dry completely. However, for routine subcutaneous injections in rodents, skin sterilization is often considered unnecessary.[\[11\]](#)
- Injection Technique:
 - Gently lift a fold of skin at the injection site (e.g., the scruff of the neck or the flank) to form a "tent".
 - Insert the needle, bevel up, into the base of the tented skin, parallel to the animal's body.
 - Slightly pull back on the syringe plunger (aspirate) to ensure the needle has not entered a blood vessel. If blood appears in the syringe hub, withdraw the needle and select a new injection site with a fresh needle.
 - Slowly inject the calculated volume of the inotersen solution.
 - Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad for a few seconds to prevent leakage.
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any immediate adverse reactions.
 - For chronic studies, it is crucial to rotate injection sites to minimize local irritation and tissue damage.[\[11\]](#)[\[12\]](#) A suggested rotation could involve alternating between the left and right flank and the dorsal midline.

Subcutaneous Administration Protocol for Cynomolgus Monkeys

Materials:

- Prepared inotersen dosing solution
- Appropriate size sterile syringes and needles (see Table 2)
- Animal scale or recent body weight record
- 70% ethanol and sterile gauze
- Sharps container

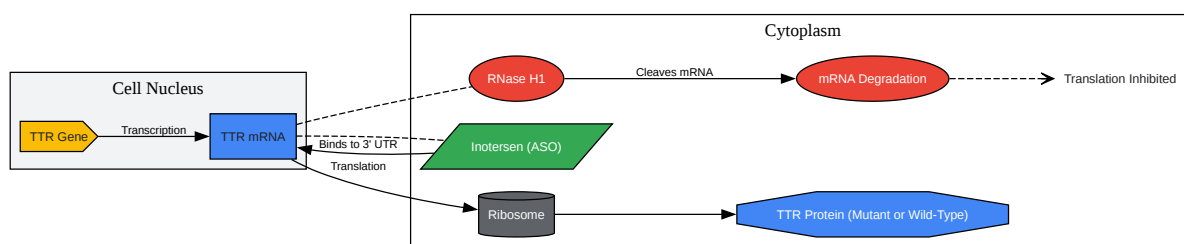
Procedure:

- Animal Preparation:
 - Ensure the animal is appropriately restrained according to institutional guidelines. This may involve chemical sedation for the safety of both the animal and the handler.
 - Confirm the animal's body weight to calculate the correct dose volume.
- Injection Site Preparation:
 - Part the fur at the selected injection site, typically in the dorsal thoracic region.
 - Cleanse the skin with 70% ethanol on a sterile gauze pad and allow it to air dry.
- Injection Technique:
 - Gently lift a fold of skin at the injection site.
 - Insert the needle, bevel up, into the subcutaneous space.
 - Aspirate to check for blood. If blood is present, withdraw the needle and use a new site and needle.
 - Administer the inotersen solution at a steady rate.
 - Withdraw the needle and apply gentle pressure to the site.

- Post-Injection Monitoring:
 - Observe the animal for any signs of discomfort or adverse reactions at the injection site.
 - In long-term studies, rotate injection sites to prevent local tissue reactions.

Mandatory Visualizations

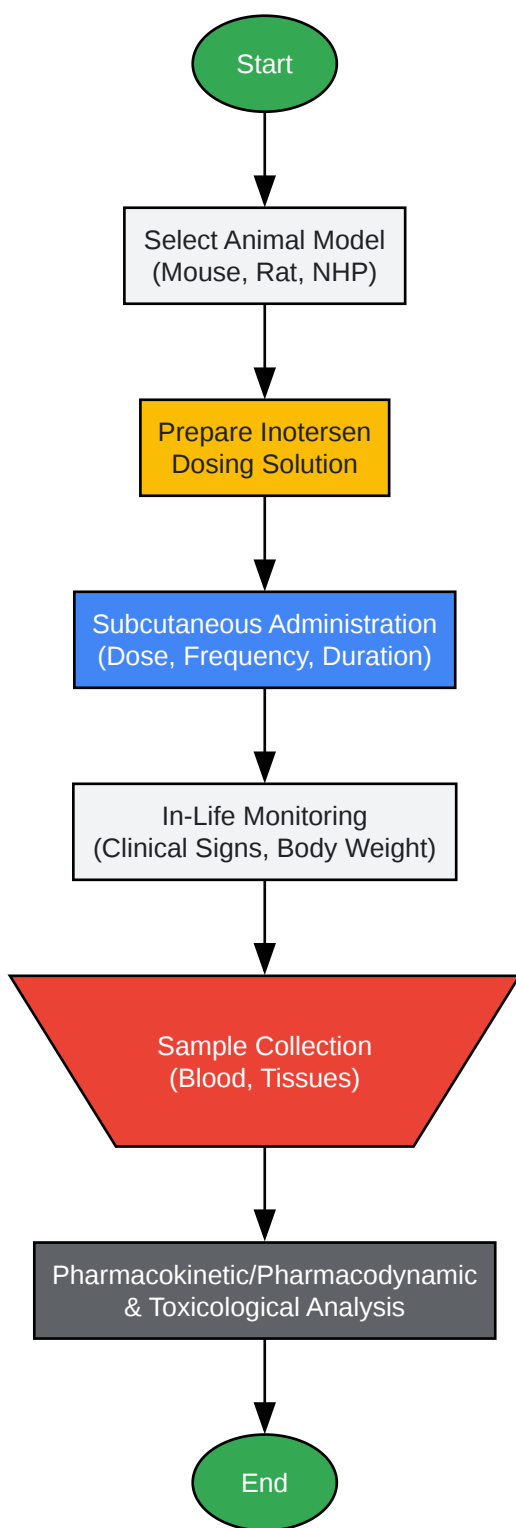
Signaling Pathway of Inotersen



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Caption: Mechanism of action of inotersen in inhibiting TTR protein production.

Experimental Workflow for Inotersen Administration in Research Models



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Caption: Generalized experimental workflow for subcutaneous inotersen studies.

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